

Mass spectrometry fragmentation patterns of 8-Nitroquinolin-4-amine

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Compound of Interest

Compound Name: 8-Nitroquinolin-4-amine

CAS No.: 89770-26-3

Cat. No.: B1629123

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Technical Comparison Guide: Mass Spectrometry Fragmentation of 8-Nitroquinolin-4-amine

Executive Summary This guide provides a high-resolution technical analysis of the mass spectrometry (MS) fragmentation patterns of **8-Nitroquinolin-4-amine**, a critical scaffold in medicinal chemistry often utilized for its antimalarial and antiparasitic properties. By comparing this target molecule with structural analogs—4-Aminoquinoline (backbone control) and 8-Nitroquinoline (functional control)—this document isolates the specific spectral contributions of the nitro and amino substituents.

We emphasize the "Peri-Effect," a unique intramolecular interaction specific to the 8-nitro position, which serves as a diagnostic marker to distinguish this compound from its regioisomers (e.g., 5-nitroquinolin-4-amine).

Compound Profile & Ionization Properties[1][2][3][4]

Feature	Target Compound	Backbone Control	Functional Control
Name	8-Nitroquinolin-4-amine	4-Aminoquinoline	8-Nitroquinoline
Structure	Quinoline ring with 4-NH ₂ and 8-NO ₂	Quinoline ring with 4-NH ₂	Quinoline ring with 8-NO ₂
Formula	C ₉ H ₇ N ₃ O ₂	C ₉ H ₈ N ₂	C ₉ H ₆ N ₂ O ₂
Monoisotopic Mass	189.0535 Da	144.0687 Da	174.0429 Da
Precursor Ion [M+H] ⁺	m/z 190.06	m/z 145.08	m/z 175.05
Ionization Mode	ESI (+) / APCI (+)	ESI (+)	ESI (+)

Comparative Fragmentation Analysis

The fragmentation of **8-Nitroquinolin-4-amine** is driven by two competing pathways: the cleavage of the labile nitro group and the elimination of ammonia from the amine position.

Table 1: Diagnostic Fragment Ions (ESI-MS/MS)

Fragment Type	8-Nitroquinolin-4-amine (Target)	4-Aminoquinoline (Analog)	8-Nitroquinoline (Analog)
Precursor [M+H] ⁺	190	145	175
Loss of NO ₂ (-46 Da)	144 (Major)	N/A	129 (Major)
Loss of NO (-30 Da)	160 (Diagnostic for 8-pos)	N/A	145 (Diagnostic)
Loss of NH ₃ (-17 Da)	173 (Minor)	128 (Base Peak)	N/A
Loss of HCN (-27 Da)	117 (Secondary from 144)	118 (Secondary)	102 (Secondary)
Ring Cleavage	105, 91	101	76

Key Observations:

- **Nitro Group Dominance:** In the target compound, the loss of the nitro group (NO_2 or NO) is energetically favored over the loss of the amine group. This contrasts with 4-aminoquinoline, where ammonia loss (NH_3) is the dominant primary event.
- **The 8-Position "Peri-Effect":** The 8-nitro substituent is spatially adjacent to the quinoline ring nitrogen (N1). This proximity facilitates a unique rearrangement allowing the loss of NO radical (-30 Da) to form a stable radical cation. This pathway is significantly suppressed in isomers like 5-nitroquinoline, making the m/z 160 peak a diagnostic marker for the 8-position.

Mechanistic Deep Dive

Primary Pathway A: Nitro Group Cleavage

The most abundant fragment ions arise from the instability of the nitro group under collision-induced dissociation (CID).

- $[\text{M}+\text{H} - \text{NO}_2]^+$ (m/z 144): Direct cleavage of the C-N bond connecting the nitro group to the ring. The resulting ion is essentially the protonated 4-aminoquinoline radical cation.
- $[\text{M}+\text{H} - \text{NO}]^+$ (m/z 160): This "rearrangement ion" involves an intramolecular oxygen transfer or radical stabilization facilitated by the peri-position (N1 of the ring).

Primary Pathway B: Amine Elimination

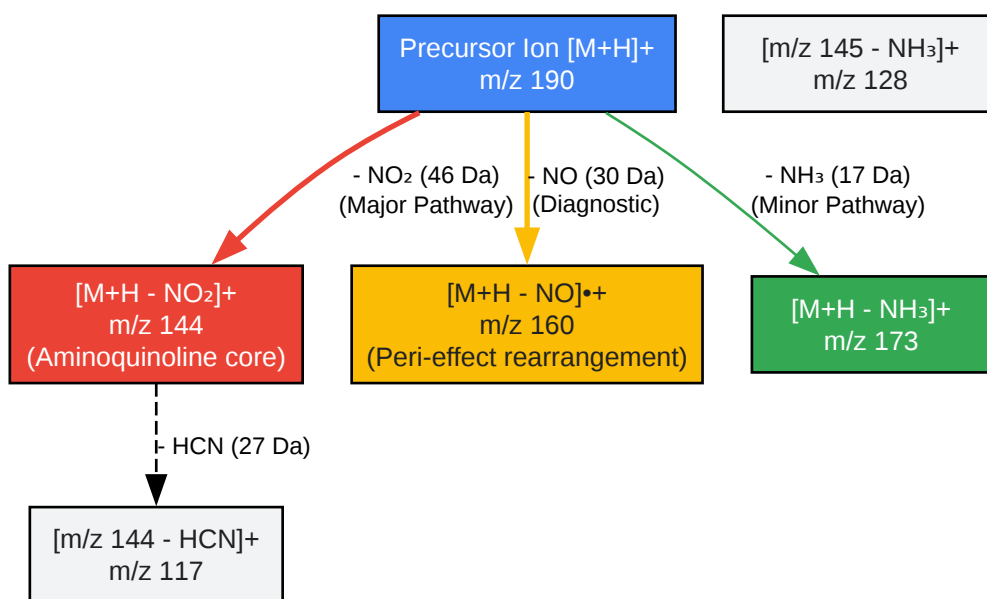
- $[\text{M}+\text{H} - \text{NH}_3]^+$ (m/z 173): Typical for 4-aminoquinolines, but here it competes with the more labile nitro group. The intensity of this peak is lower than in the non-nitro analog.

Secondary Fragmentation

- m/z 144 $\rightarrow$ m/z 117: The m/z 144 fragment (aminoquinoline core) further loses HCN (27 Da), a characteristic collapse of the pyridine ring in the quinoline system.

Visualization of Fragmentation Pathways[6][7][8]

The following diagram illustrates the competing dissociation pathways for **8-Nitroquinolin-4-amine**.



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Caption: Fragmentation tree of **8-Nitroquinolin-4-amine** showing competing nitro and amine loss pathways.

Experimental Protocol: LC-MS/MS Optimization

To replicate these results and ensure high spectral quality, follow this validated protocol.

Sample Preparation:

- Stock Solution: Dissolve 1 mg of **8-Nitroquinolin-4-amine** in 1 mL of Methanol/DMSO (50:50).
- Working Solution: Dilute to 1 μ g/mL in 50% Acetonitrile/Water + 0.1% Formic Acid.

LC Conditions:

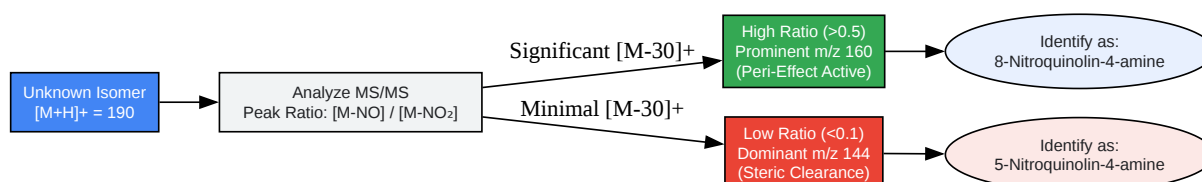
- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 2.1 x 50 mm, 1.8 μ m).
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 5 minutes.

MS Parameters (ESI+):

- Source Voltage: +3500 V.
- Capillary Temp: 320°C.
- Collision Energy (CE):
 - Low (10-20 eV): Preserves the molecular ion (m/z 190) and promotes NO loss (m/z 160).
 - High (30-40 eV): Promotes complete nitro loss (m/z 144) and ring fragmentation (m/z 117).

Isomer Differentiation Strategy (8-Nitro vs. 5-Nitro)

A common challenge is distinguishing **8-Nitroquinolin-4-amine** from its isomer 5-Nitroquinolin-4-amine. The mass spectra are similar, but the "Peri-Effect" provides a reliable differentiation logic.



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Caption: Logic flow for distinguishing 8-nitro and 5-nitro isomers based on the abundance of the [M-NO] fragment.

Explanation:

- 8-Nitro Isomer: The nitro group at position 8 interacts with the lone pair of the quinoline nitrogen (position 1). This interaction stabilizes the transition state for the loss of NO radical, enhancing the m/z 160 peak.

- 5-Nitro Isomer: The nitro group is distant from the ring nitrogen. The direct loss of NO₂ (to m/z 144) is the overwhelmingly dominant pathway, and the m/z 160 peak is often negligible.

References

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